

An In-depth Technical Guide to 2-Bromopropionic Acid: Properties, Safety, and Handling

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Compound of Interest

Compound Name:	2-Bromopropionic acid
CAS No.:	10327-08-9
Cat. No.:	B075929

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This guide provides a comprehensive overview of **2-Bromopropionic acid**, a versatile reagent utilized across various scientific disciplines. It is designed for researchers, scientists, and drug development professionals who handle this compound. The focus is on delivering not just data, but actionable insights grounded in established safety protocols and chemical principles.

Introduction and Core Identification

2-Bromopropionic acid, also known as α -Bromopropionic acid, is a halogenated carboxylic acid widely employed as a key intermediate in organic synthesis.[1][2] Its primary value lies in the reactivity conferred by the bromine atom at the alpha position, making it a crucial building block for the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[1][2][3] It is particularly important in the production of certain herbicides, fungicides, and pharmaceutical ingredients like alanine.[3]

- Chemical Name: 2-Bromopropanoic acid[4][5]
- Synonyms: (\pm)-**2-Bromopropionic acid**, alpha-Bromopropionic acid[1][4][6]

- CAS Number:598-72-1[1][4][6][7]

Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in safe and effective handling. **2-Bromopropionic acid** is a colorless to pale yellow liquid after melting, with a pungent odor characteristic of carboxylic acids.[1][2][3] It is soluble in water and miscible with common organic solvents like alcohol, ether, and benzene.[2][3]

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ BrO ₂	[1][4][6]
Molecular Weight	152.97 g/mol	[6][7][8]
Appearance	Clear colorless to pale yellow liquid	[1][2]
Melting Point	25.7 °C	[9][10]
Boiling Point	-203 °C	[3][9][10]
Density	~1.70 g/mL at 25 °C	[3][10]
Flash Point	100 °C (212 °F) - closed cup	[7]
pKa	2.97 (at 25°C)	[10]

Hazard Identification and GHS Classification

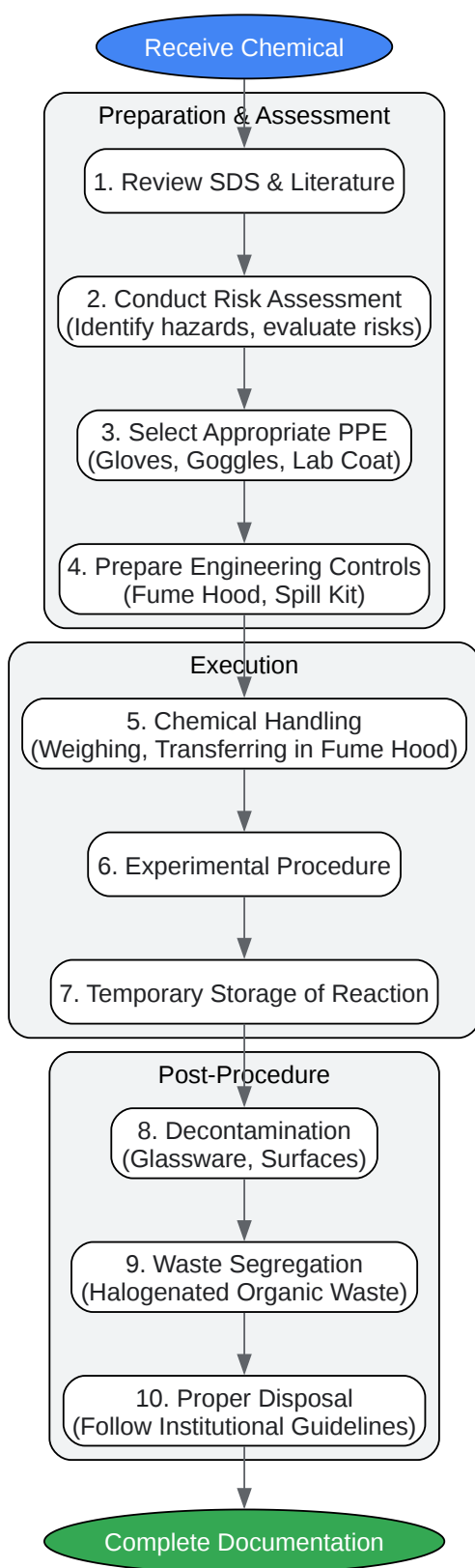
2-Bromopropionic acid is classified as a hazardous substance and requires careful handling. It is corrosive and can cause severe skin burns and serious eye damage.[5][8][11] Ingestion is harmful or toxic.[8][11]

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	Danger	H301: Toxic if swallowed / H302: Harmful if swallowed[8][11]
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage[5][8][11]
Serious Eye Damage	Category 1	Danger	H318: Causes serious eye damage[8]
Corrosive to Metals	Category 1	Warning	H290: May be corrosive to metals[7]

Hazard Pictograms: GHS05 (Corrosive), GHS06 (Toxic)

Risk Assessment and Handling Workflow

A systematic approach to handling hazardous chemicals is crucial for laboratory safety. The following workflow illustrates the key decision and action points from procurement to disposal. The causality is clear: a thorough understanding of the chemical's hazards (Step 1) directly informs the necessary controls and procedures for every subsequent step.



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